

Personal protective equipment for handling 5-BrUTP sodium salt

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Compound of Interest

Compound Name: 5-BrUTP sodium salt

Cat. No.: B15600453

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Essential Safety and Handling Guide for 5-BrUTP Sodium Salt

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensure personal safety and experimental integrity. This guide provides immediate and essential safety and logistical information for the handling and disposal of 5-Bromouridine 5'-triphosphate (5-BrUTP) sodium salt.

Chemical Identifier:

- Product Name: 5-Bromouridine 5'-triphosphate sodium salt
- CAS Number: 161848-60-8

Hazard Identification: **5-BrUTP sodium salt** is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory tasks should be conducted to determine the appropriate level of personal protective equipment.[2] However, the following table summarizes the minimum recommended PPE for handling **5-BrUTP sodium salt**.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or safety goggles. A face shield may be necessary for splash hazards.[2]	Must be marked with "Z87" to signify adherence to ANSI Z87.1 standards.[2]
Hand Protection	Disposable nitrile gloves.	Minimum requirement for incidental contact.[2] For tasks with a higher risk of exposure, consider double gloving or using more robust chemical-resistant gloves.[2][3] Gloves must be changed immediately if contaminated.[2][3]
Body Protection	Laboratory coat.	A fire-resistant lab coat is recommended if working with flammable materials in the same procedure.[4]
Respiratory Protection	Use in a well-ventilated area. A dust mask (e.g., N95) is recommended, especially when handling the powder form.	Operations should ideally be carried out in a chemical fume hood to minimize inhalation risk.[5]
Foot Protection	Closed-toe shoes.	Required for general laboratory safety to protect against spills and falling objects.[2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure the work area is clean and uncluttered. Verify that a functioning eyewash station and safety shower are readily accessible.

- Donning PPE: Put on all required personal protective equipment as outlined in the table above.
- Handling the Compound:
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid powder to avoid dust generation.[5]
 - Avoid direct contact with the skin, eyes, and clothing.[6]
 - Wash hands thoroughly after handling the material.[1]
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.
 - Skin Contact: Take off contaminated clothing and wash the affected skin area with soap and water. If skin irritation occurs, seek medical advice.
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[7]

Disposal Plan

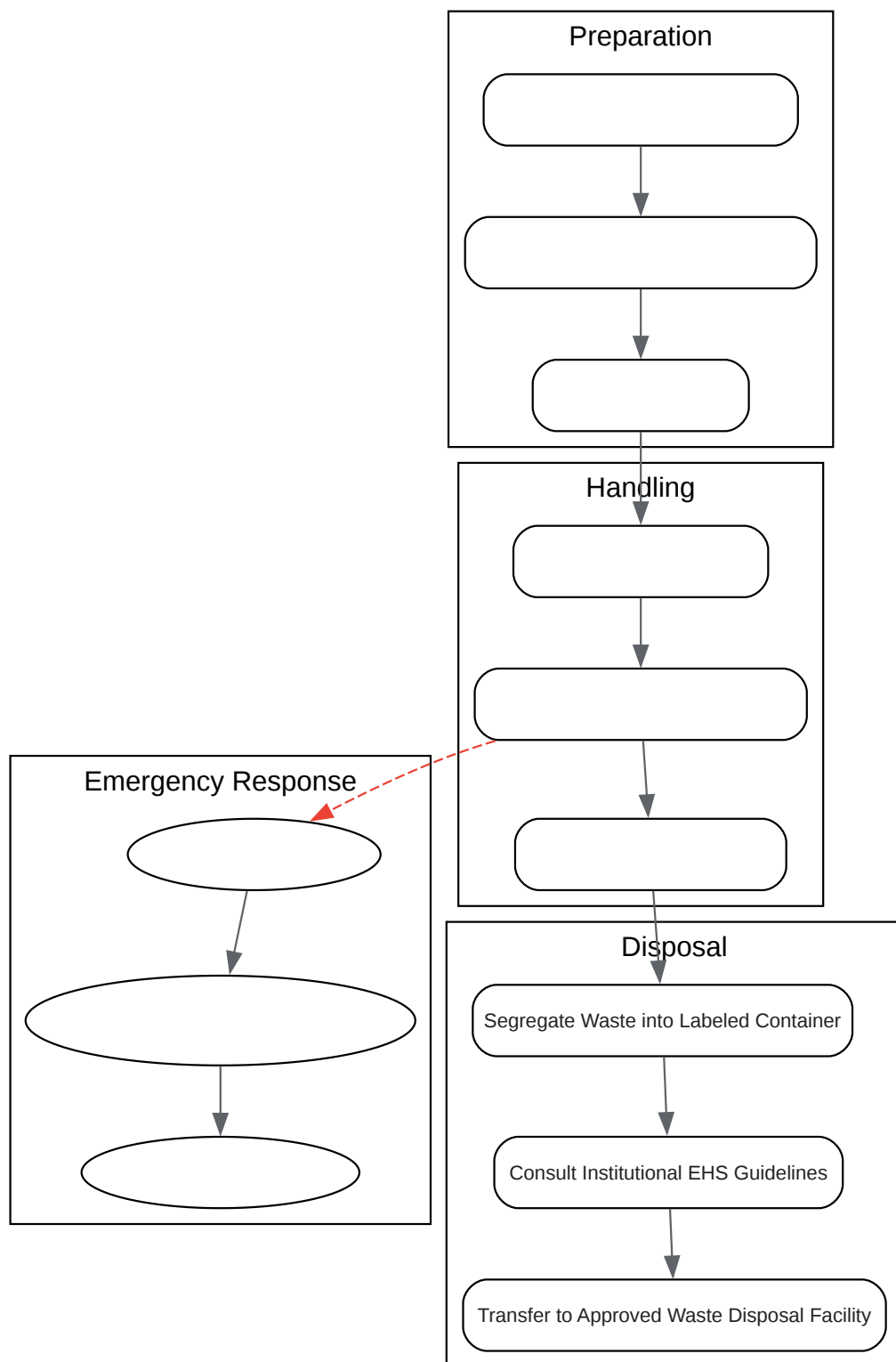
All chemical waste, including **5-BrUTP sodium salt** and any contaminated materials (e.g., pipette tips, gloves, and containers), must be disposed of in accordance with local, state, and federal regulations.

- Waste Segregation: Collect all **5-BrUTP sodium salt** waste in a designated, clearly labeled, and sealed container.
- Disposal Method: The recommended method of disposal is through an approved waste disposal plant. This often involves incineration by a licensed professional waste disposal service.[5]

- Institutional Guidelines: Always consult and adhere to your institution's specific environmental health and safety (EHS) guidelines for chemical waste disposal.

Experimental Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 5-BrUTP Sodium Salt

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **5-BrUTP sodium salt**.

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